

# An In-depth Technical Guide to the Safety and Handling of Bromocyclohexane-d11

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## Compound of Interest

Compound Name: *Bromocyclohexane-d11*

Cat. No.: *B057212*

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This guide provides comprehensive safety and handling information for **Bromocyclohexane-d11**, intended for researchers, scientists, and professionals in drug development. The following sections detail the compound's properties, hazards, handling procedures, and emergency protocols.

## Chemical and Physical Properties

**Bromocyclohexane-d11** is a deuterated version of bromocyclohexane. While specific data for the deuterated compound is limited, the properties of its non-deuterated counterpart are often used as a close approximation.

Property	Value	Source
Chemical Formula	C <sub>6</sub> D <sub>11</sub> Br	[1]
CAS Number	35558-49-7	[1]
Molecular Weight	174.12 g/mol	
Appearance	Colorless to pale yellow liquid	[2]
Boiling Point	166-167 °C	
Melting Point	-57 °C to -61 °C	[2][3]
Flash Point	62 - 63 °C (144 - 145.4 °F) - closed cup	[1]
Density	1.412 g/mL at 25 °C	
Refractive Index	n <sub>20/D</sub> 1.492	
Solubility	Insoluble in water; soluble in organic solvents like ethanol, ether, and benzene.	[2]
Vapor Density	5.62 (air = 1)	[2]

## Hazard Identification and Classification

**Bromocyclohexane-d11** is classified as a combustible liquid.[1][4] It may cause irritation to the eyes, skin, and respiratory tract.[1][2][4] Prolonged or repeated exposure may have adverse effects on the liver and kidneys.[2]

Hazard Classification	Description
GHS Classification	Flammable liquids (Category 4)[1], Toxic to aquatic life with long-lasting effects.
Signal Word	Warning[1]
Hazard Statements	H227: Combustible liquid[1], H411: Toxic to aquatic life with long lasting effects.
Precautionary Statements	P210: Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources. No smoking.[1][3], P273: Avoid release to the environment., P280: Wear protective gloves/protective clothing/eye protection/face protection.[3]

## Experimental Protocols

### Protocol for Determining Flash Point (Closed-Cup Method)

This protocol outlines a general procedure for determining the flash point of a combustible liquid like **Bromocyclohexane-d11** using a Pensky-Martens closed-cup tester.

- Apparatus Setup:
  - Ensure the Pensky-Martens tester is clean, dry, and placed in a draft-free area.
  - Calibrate the temperature probe using a certified thermometer.
- Sample Preparation:
  - Pour the test sample (**Bromocyclohexane-d11**) into the test cup to the marked filling line.
  - Ensure no air bubbles are present on the surface of the liquid.
- Test Procedure:

- Place the lid on the cup, ensuring a tight seal.
- Insert the temperature probe and ignition source (e.g., a gas flame or electric igniter).
- Begin heating the sample at a slow, constant rate (1-2 °C per minute).
- Stir the sample continuously.
- At regular temperature intervals, apply the ignition source by dipping it into the vapor space of the cup.
- Endpoint Determination:
  - The flash point is the lowest temperature at which the application of the ignition source causes the vapors of the sample to ignite with a distinct flash inside the cup.
  - Record the temperature at which this occurs.
- Post-Test:
  - Safely extinguish the ignition source and allow the apparatus to cool.
  - Clean the test cup thoroughly with an appropriate solvent.

## Protocol for Assessing Dermal Irritation (In Vitro Model)

This protocol describes a general method for assessing the skin irritation potential of a chemical using a reconstructed human epidermis (RhE) model.

- Tissue Preparation:
  - Culture RhE tissues at the air-liquid interface until they are fully differentiated.
  - Place the tissues in a multi-well plate containing maintenance medium.
- Test Substance Application:
  - Apply a precise amount of **Bromocyclohexane-d11** (typically 10-25 µL) to the surface of the RhE tissue.

- Ensure even coverage of the tissue surface.
- Exposure and Incubation:
  - Expose the tissues to the test substance for a defined period (e.g., 60 minutes).
  - After the exposure period, thoroughly wash the tissues with a buffered saline solution to remove the test substance.
  - Transfer the tissues to fresh maintenance medium and incubate for a post-exposure period (e.g., 42 hours).
- Viability Assessment (MTT Assay):
  - After incubation, transfer the tissues to a solution of MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide).
  - Incubate for a period (e.g., 3 hours) to allow viable cells to metabolize the MTT into a purple formazan precipitate.
  - Extract the formazan from the tissues using a solvent (e.g., isopropanol).
- Data Analysis:
  - Measure the optical density of the formazan extract using a spectrophotometer.
  - Calculate the percentage of viable cells relative to a negative control (treated with a non-irritating substance).
  - Classify the irritation potential based on the reduction in cell viability.

## Safety and Handling Precautions

### Personal Protective Equipment (PPE)

- Eye Protection: Wear safety glasses with side-shields or chemical goggles.<sup>[1]</sup>
- Hand Protection: Handle with chemical-resistant gloves.<sup>[1]</sup>

- Skin and Body Protection: Wear impervious clothing and ensure a lab coat is worn.[1]
- Respiratory Protection: Use in a well-ventilated area or under a fume hood.[1][2] If ventilation is inadequate, use a full-face respirator with appropriate cartridges.[1]

## Handling and Storage

- Handling: Avoid contact with skin, eyes, and clothing.[1] Avoid inhalation of vapor or mist.[1] Keep away from ignition sources and prevent the buildup of electrostatic charge.[3][4]
- Storage: Store in a cool, dry, and well-ventilated place.[3] Keep the container tightly closed.[3][4]

## Emergency Procedures

- In Case of Skin Contact: Wash off with soap and plenty of water. Consult a physician if irritation persists.[1][5]
- In Case of Eye Contact: Flush eyes with water as a precaution.[1][5]
- If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[1][5]
- If Swallowed: Do NOT induce vomiting. Rinse mouth with water and consult a physician.[1][3][5]
- Accidental Release: Remove all sources of ignition.[1] Absorb the spill with an inert material (e.g., sand, vermiculite) and dispose of it as hazardous waste.[1] Ensure adequate ventilation.[1] Do not let the product enter drains.[1][4]
- Fire-Fighting Measures: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide to extinguish a fire.[1][4][5] Firefighters should wear self-contained breathing apparatus.[4][5]

## Toxicological and Ecological Information

### Toxicological Data

There is no specific toxicological data available for **Bromocyclohexane-d11**.<sup>[1]</sup> The following information is for the non-deuterated analogue, Bromocyclohexane.

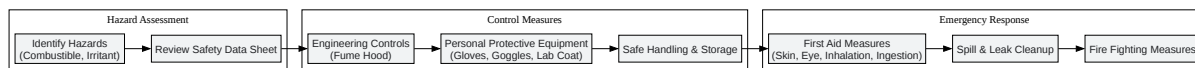
- Acute Toxicity: No data available.<sup>[3]</sup>
- Skin Corrosion/Irritation: May cause skin irritation.<sup>[1][4]</sup>
- Serious Eye Damage/Irritation: May cause eye irritation.<sup>[1][4]</sup>
- Respiratory or Skin Sensitization: No data available.<sup>[3]</sup>
- Germ Cell Mutagenicity: No data available.<sup>[1][3]</sup>
- Carcinogenicity: Not identified as a probable, possible, or confirmed human carcinogen by IARC or ACGIH.<sup>[1][3][5]</sup>
- Reproductive Toxicity: No data available.<sup>[3]</sup>
- Specific Target Organ Toxicity (Single and Repeated Exposure): No data available.<sup>[3]</sup>

## Ecological Information

The following data is for the non-deuterated Bromocyclohexane.

- Toxicity to Fish: LC50 - *Poecilia reticulata* (guppy) - 12 mg/l - 96 h.<sup>[3]</sup>
- Toxicity to Daphnia and other Aquatic Invertebrates: EC50 - *Daphnia pulex* (Water flea) - 5.979 mg/l - 48 h.<sup>[3]</sup>
- Persistence and Degradability: No data available.<sup>[3]</sup>
- Bioaccumulative Potential: No data available.<sup>[3]</sup>

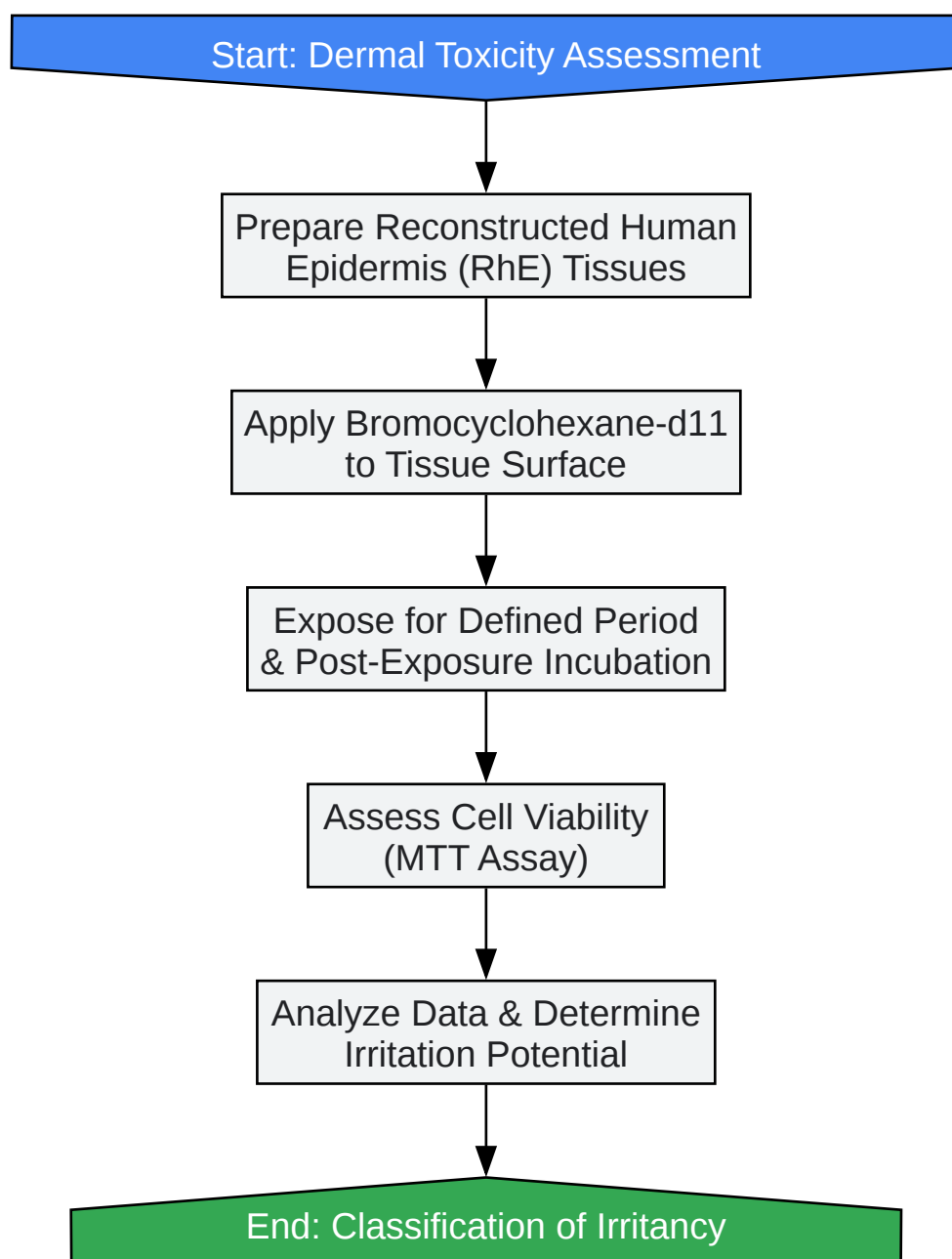
## Visualizations



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Caption: Logical workflow for the safe handling of **Bromocyclohexane-d11**.





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Caption: Experimental workflow for in vitro dermal toxicity testing.

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